

# diketopiperazine ring structure cyclo(Ser-Tyr)

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## Compound Focus: CYCLO(-SER-TYR)

CAS No.: 21754-31-4

Cat. No.: S616340

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## Core Characterization of cyclo(Ser-Tyr)

The table below summarizes the fundamental identifying information and predicted physicochemical properties for cyclo(Ser-Tyr) based on the search results.

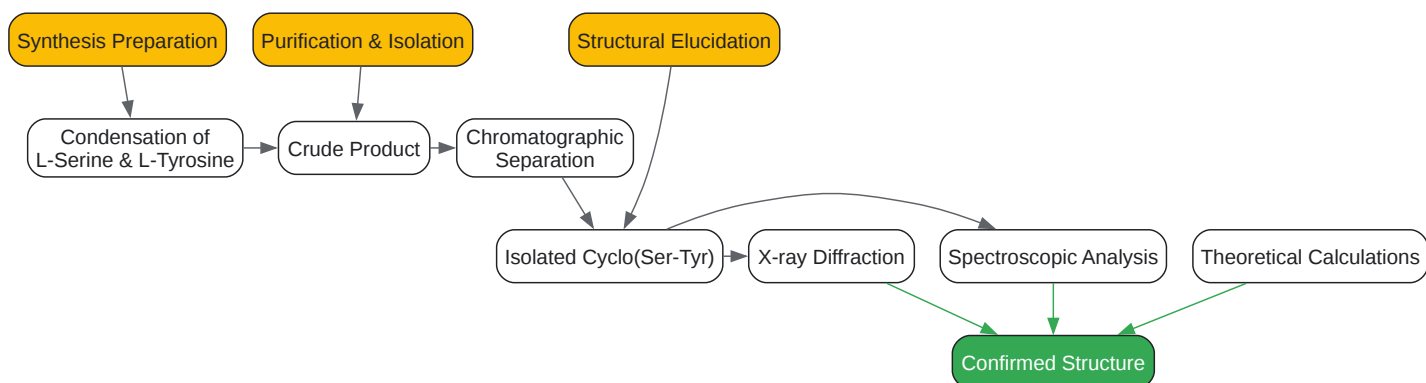
Property Category	Details
IUPAC Name	(3S,6S)-3-(Hydroxymethyl)-6-[(4-hydroxyphenyl)methyl]-2,5-piperazinedione [1]
Other Names	Cyclo(L-seryl-L-tyrosyl); Cyclo(-L-Ser-L-Tyr); c(Ser-Tyr); cyclo(Tyr-Ser) [1]
CAS Registry Number	21754-31-4 [1]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub> [1]
Molecular Weight	250.25 g/mol [1]
Predicted Boiling Point	679.1 ± 45.0 °C [1]
Predicted Density	1.339 ± 0.06 g/cm <sup>3</sup> [1]
Predicted pKa	9.90 ± 0.15 [1]

Property Category	Details
Storage Condition	-15°C [1]

## Synthesis and Analytical Methods

While a specific protocol for synthesizing cyclo(Ser-Tyr) was not found, the following general experimental workflows, derived from studies on analogous DKPs, are standard in the field and can be directly applied.

The following diagram outlines the key steps for the synthesis, isolation, and structural characterization of a diketopiperazine like cyclo(Ser-Tyr).



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Synthesis and characterization workflow for cyclo(Ser-Tyr).

## Synthesis and Isolation Protocols

- **Chemical Synthesis via Condensation:** A highly efficient method for proline-containing DKPs uses trimetaphosphate (**P3m**) as a condensing agent. In a typical procedure, amino acids are reacted in an aqueous solution at an elevated pH (e.g., 10.7) and temperature (e.g., 35-55°C) for several days. The pH must be maintained by adding sodium hydroxide [2]. This method can achieve yields over 95% for homo-dipeptides like cyclo(Pro-Pro) and can be adapted for hetero-dipeptides like cyclo(Ser-Tyr) [2].
- **Isolation from Natural Sources:** DKPs are commonly isolated from microbial cultures (e.g., bacteria, actinomycetes) [3] [4]. The standard protocol involves:
  - **Liquid Culture Fermentation:** Growing the microorganism in a suitable medium.
  - **Extraction:** Partitioning organic compounds from the culture broth or supernatant using solvents like ethyl acetate.
  - **Chromatographic Purification:** Subjecting the crude extract to repeated chromatographic separations, such as vacuum liquid chromatography (VLC) and HPLC, to isolate pure DKP compounds [3].

## Structural Elucidation Techniques

The following techniques are essential for confirming the structure and conformation of synthesized or isolated cyclo(Ser-Tyr):

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** This is the primary tool for determining planar structure. Complete assignment of  $^1\text{H}$  and  $^{13}\text{C}$  NMR signals is performed, often supported by 2D experiments like **COSY** (to identify spin-spin coupling), **HSQC** (for  $^1\text{H}$ - $^{13}\text{C}$  direct bonds), and **HMBC** (for long-range  $^1\text{H}$ - $^{13}\text{C}$  correlations), which are crucial for connecting structural fragments [3].
- **Mass Spectrometry (MS): High-Resolution ESI-MS** is used to determine the exact molecular mass and formula. Fragmentation patterns provide additional structural clues [3].
- **X-ray Diffraction (XRD):** Single-crystal XRD provides unambiguous proof of structure, including the **planarity of the DKP ring, bond lengths and angles**, and the **relative stereochemistry** of the two amino acid residues. It also reveals how molecules pack in the crystal lattice and what intermolecular interactions (e.g., hydrogen bonds) are present [5].
- **Vibrational Spectroscopy: IR and Raman spectroscopy** are used to characterize functional groups. The interpretation of spectra is greatly enhanced by **Density Functional Theory (DFT) calculations**, which help assign bands to specific vibrational modes and understand the effect of hydrogen bonding [5].
- **Computational Modeling (DFT):** DFT calculations are used to optimize the molecular geometry, calculate vibrational frequencies, and analyze the energy frameworks of intermolecular interactions (e.g., hydrogen bond networks) within the crystal structure [5].

## Biological Activity and Potential

Although no specific bioactivity data for cyclo(Ser-Tyr) was found in the search results, DKPs as a class are recognized as **privileged scaffolds** in drug discovery due to their structural rigidity, stability against enzymatic degradation, and ability to bind to diverse biological targets [6].

Notable bioactivities reported for various DKPs include **antimicrobial, antifungal, antiviral, antioxidant, neuroprotective, and anticancer effects** [6] [4] [7]. For instance, the DKP core is present in the anticancer drug candidate **Plinabulin**, currently in advanced clinical trials [6] [4]. The presence of tyrosine and serine in the structure of cyclo(Ser-Tyr) suggests potential for antioxidant activity and hydrogen-bonding interactions with biological targets.

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